

Safe Disposal of 1-(3-Aminophenyl)ethane-1,2-diol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-Aminophenyl)ethane-1,2-diol

Cat. No.: B3213720

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the procedures for the safe disposal of **1-(3-Aminophenyl)ethane-1,2-diol**, a versatile small molecule scaffold. Adherence to these guidelines is crucial to mitigate potential hazards associated with this compound.

Hazard Identification and Precautionary Measures

1-(3-Aminophenyl)ethane-1,2-diol is classified with several hazard statements, necessitating specific precautionary measures during handling and disposal. The key hazard and precautionary statements are summarized below.

Hazard Statement Code	Description	Precautionary Statement Code	Description
H302	Harmful if swallowed	P264	Wash skin thoroughly after handling.
H315	Causes skin irritation	P270	Do not eat, drink or smoke when using this product.
H319	Causes serious eye irritation	P280	Wear protective gloves/protective clothing/eye protection/face protection.
H335	May cause respiratory irritation	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of water.		
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P501	Dispose of contents/container to an approved waste disposal plant. [1] [2] [3]		

Disposal Protocol

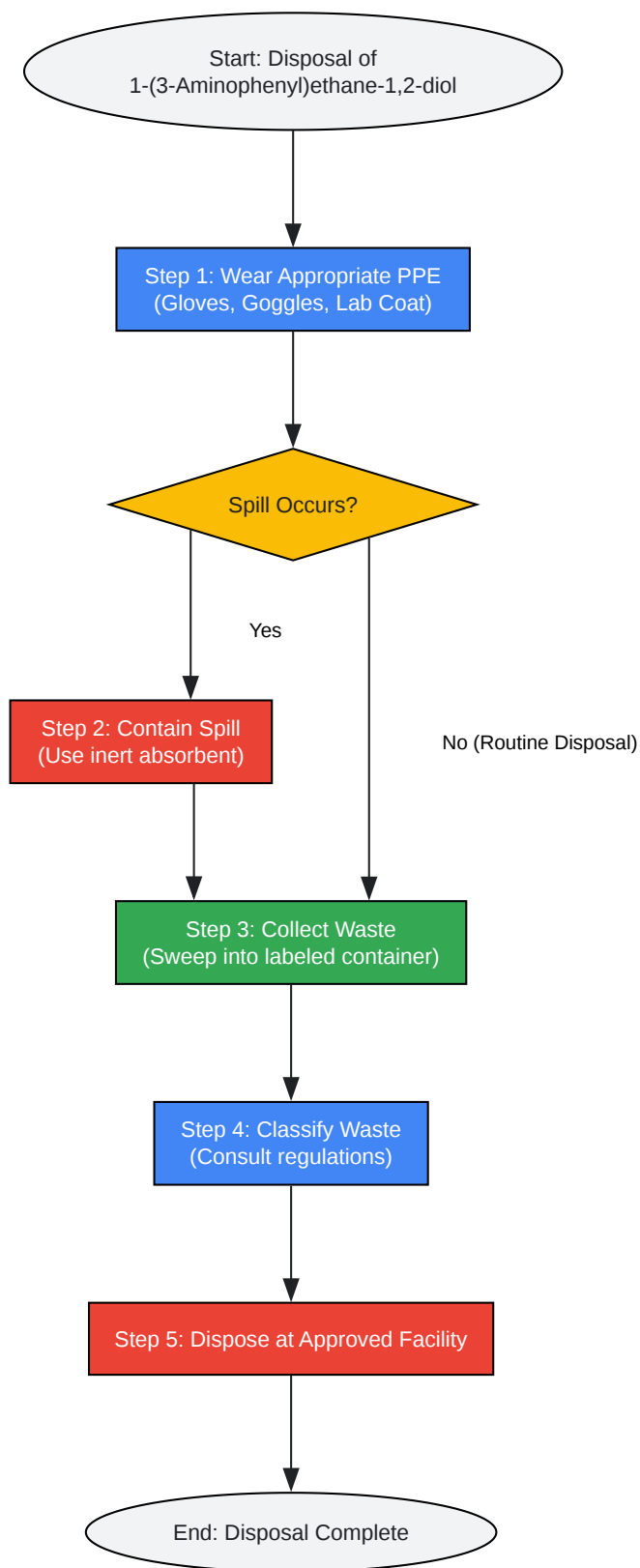
The disposal of **1-(3-Aminophenyl)ethane-1,2-diol** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations for complete and accurate classification.^[4]

Step-by-Step Disposal Procedure:

- **Personal Protective Equipment (PPE):** Before handling the compound, ensure that appropriate PPE is worn, including safety glasses, chemical-resistant gloves, and a lab coat. If there is a risk of inhalation, use a NIOSH-approved respirator.
- **Containment:** In case of a spill, do not allow the chemical to enter drains or waterways.^{[1][5]} Absorb the spill with an inert, non-combustible material such as sand or earth.
- **Collection:** Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.^[4] Ensure the container is properly sealed.
- **Waste Classification:** Classify the waste in accordance with all applicable local, regional, and national regulations. This will determine the final disposal route.
- **Disposal:** Dispose of the waste at an approved waste disposal plant.^{[1][2][3]} Do not dispose of the material in regular trash or down the drain.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-(3-Aminophenyl)ethane-1,2-diol**.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com